

Hazard Assessment and Chemical Profile of Ethyl 2-Pentyloate

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Compound of Interest

Compound Name: *Ethyl 2-pentyloate*

Cat. No.: *B153080*

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A thorough understanding of a chemical's properties is the foundation of its safe handling and disposal. **Ethyl 2-pentyloate** is a flammable liquid and ester with an internal alkyne functional group. Its physical and chemical characteristics necessitate careful management to mitigate risks.

Causality Behind Handling Choices: The flammability of **Ethyl 2-pentyloate**, indicated by its relatively low flash point, is a primary concern. Vapors can form explosive mixtures with air, and the liquid itself is a fire hazard.^[1] Therefore, all handling and disposal procedures must be conducted away from ignition sources, and measures to prevent static discharge are mandatory.^{[1][2]} Furthermore, its classification as a substance that can cause serious eye damage and respiratory sensitization dictates the use of stringent personal protective equipment (PPE) to prevent exposure.^{[3][4]}

Table 1: Physicochemical and Hazard Data for **Ethyl 2-Pentyloate**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₀ O ₂	[3][5]
Molecular Weight	126.15 g/mol	[3]
Appearance	Colorless to light yellow liquid	[5][6]
Boiling Point	178-179 °C	[7]
Density	0.957 g/mL at 25 °C	[7]
Flash Point	38 °C (100.4 °F) - closed cup	
Water Solubility	Not miscible	[6][7]
GHS Signal Word	Danger / Warning	[5]
Hazard Statements	H226/H227: Flammable liquid and vapor. H318: Causes serious eye damage. H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.	[3][4][5]

Regulatory Framework: Ensuring Compliance

The disposal of chemical waste is governed by strict federal and local regulations. In the United States, the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA) and the Occupational Safety and Health Administration (OSHA) provide the primary regulatory framework.[8][9]

- EPA "Cradle to Grave" Management: Generators of hazardous waste are responsible for its safe management from generation to final disposal.[10] **Ethyl 2-pentyneoate**, due to its flammability, would be classified as a characteristic hazardous waste (D001).[11]
- OSHA Laboratory Standard: OSHA's standard on Occupational Exposure to Hazardous Chemicals in Laboratories (29 CFR 1910.1450) mandates the development of a Chemical Hygiene Plan (CHP).[9][12] This plan must include specific procedures for the safe removal of contaminated waste.[12]

Your institution's Environmental Health & Safety (EHS) office is the primary resource for specific local regulations and disposal procedures. Always consult your EHS-approved protocols before proceeding.

Pre-Disposal: Safety and Segregation

Proper preparation is critical before the disposal process begins. This involves wearing the correct PPE and ensuring the waste is correctly segregated to prevent dangerous reactions.

Mandatory Personal Protective Equipment (PPE)

Given the hazards of **Ethyl 2-pentyne**, the following PPE is required at a minimum:

- Eye and Face Protection: Chemical safety goggles and a face shield are mandatory to protect against splashes and vapors that can cause severe eye damage.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile or butyl rubber). Always inspect gloves for integrity before use.[\[1\]](#)
- Skin and Body Protection: A flame-resistant lab coat should be worn. Ensure skin is not exposed.
- Respiratory Protection: All handling of open containers must be done in a certified chemical fume hood to prevent inhalation of vapors.[\[1\]](#) If a fume hood is not available or if dealing with a large spill, a respirator with an appropriate organic vapor cartridge (e.g., type ABEK) is necessary.

Waste Segregation: A Self-Validating Protocol

Proper segregation prevents accidental and hazardous chemical reactions in waste containers. The principle is to isolate, not to mix.

- Do Not Mix: Never mix **Ethyl 2-pentyne** with other waste streams. Keep it in a separate, dedicated waste container.[\[1\]](#)
- Incompatibilities: Avoid mixing with strong oxidizing agents, strong acids, and strong bases. While specific reactivity data is limited, the alkyne group can be reactive, and the ester is susceptible to hydrolysis under acidic or basic conditions.

- Container Choice: Use a container made of a material compatible with the chemical (e.g., glass or high-density polyethylene). The container must be in good condition, with a secure, tight-fitting lid.[13]

Step-by-Step Disposal Protocol

This protocol provides a direct, procedural guide for the disposal of **Ethyl 2-pentyneate** waste.

For Unused or Waste Ethyl 2-Pentyneate (Liquid)

- Work Area Preparation: Ensure you are working in a designated waste handling area, inside a certified chemical fume hood. Remove all potential ignition sources from the vicinity.[2]
- Container Labeling: Obtain a designated hazardous waste container from your EHS office. Affix a hazardous waste label and fill in all required information (e.g., "Hazardous Waste," "Flammable Liquid," "**Ethyl 2-pentyneate**," CAS No. 55314-57-3, and the accumulation start date).[14]
- Waste Transfer: Carefully pour the waste **Ethyl 2-pentyneate** into the labeled container. Use a funnel to prevent spills.
- Grounding (for >1L transfers): When transferring larger volumes, ground and bond the receiving container and the source container to prevent static electricity buildup, which could ignite the flammable vapors.[1][2]
- Secure Closure: Tightly seal the waste container. Do not leave it open in the fume hood.
- Storage: Store the sealed container in a designated, well-ventilated satellite accumulation area. It should be kept cool and away from heat and direct sunlight.[2][5] The storage area should have secondary containment.
- Arrange for Pickup: Contact your institution's EHS department to schedule a pickup for the full waste container.

For Contaminated Solid Waste (e.g., Absorbents, Gloves)

- Segregation: Place all solid materials contaminated with **Ethyl 2-pentyanoate** (e.g., absorbent pads from a spill, contaminated gloves, paper towels) into a separate, clearly labeled hazardous waste bag or container.
- Labeling: Label the container as "Flammable Solid Waste containing **Ethyl 2-pentyanoate**."
- Disposal: Do not overfill the container. Seal it securely and arrange for pickup through your EHS office. Do not dispose of this waste in regular trash.

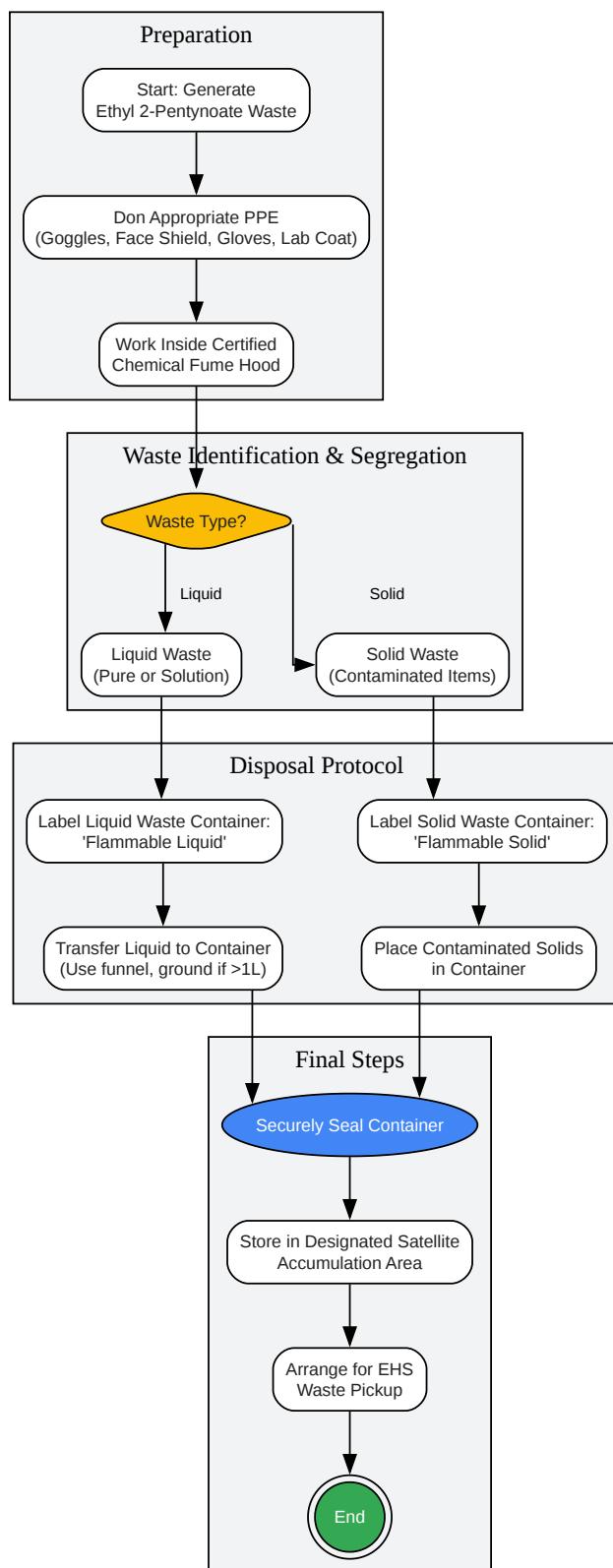
Emergency Procedures

In the event of an accidental release or exposure, immediate and correct action is vital.

- Spill:
 - Evacuate all non-essential personnel from the immediate area.
 - If the spill is large or you are not trained to handle it, alert your EHS office or emergency response team immediately.
 - For small spills inside a fume hood, use a chemical spill kit with an absorbent material (e.g., Chemizorb® or vermiculite) to contain the liquid.[\[1\]](#)
 - Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for disposal as hazardous waste.[\[2\]](#)[\[5\]](#)
 - Clean the affected area thoroughly.
- Skin Contact: Immediately remove all contaminated clothing.[\[1\]](#) Rinse the affected skin area with copious amounts of water for at least 15 minutes. Seek medical attention.[\[2\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[\[2\]](#)

Logical Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Ethyl 2-pentyneate**.

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Caption: Decision workflow for the safe disposal of **Ethyl 2-pentyanoate** waste.

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